

Commercial sources and purity grades of Tris(trimethylsilyl) phosphite

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Compound of Interest

Compound Name: *Tris(trimethylsilyl) phosphite*

Cat. No.: *B155532*

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An In-depth Technical Guide to **Tris(trimethylsilyl) phosphite**: Commercial Sources, Purity, and Applications

Introduction

Tris(trimethylsilyl) phosphite (TMSPi), with the chemical formula $P(OSi(CH_3)_3)_3$, is a versatile organophosphorus compound and a key reagent in a variety of advanced chemical applications. Its unique reactivity makes it an indispensable tool in organic synthesis, particularly for the mild and efficient formation of phosphonates through the Arbuzov reaction. [1] Beyond synthetic chemistry, TMSPi has garnered significant attention in materials science, especially as a high-performance electrolyte additive in lithium-ion batteries. [2][3] In this role, it enhances battery performance and longevity by stabilizing the electrode-electrolyte interfaces. [2][3][4] This technical guide provides a comprehensive overview of the commercial availability of **Tris(trimethylsilyl) phosphite**, its various purity grades, and detailed experimental protocols for its synthesis and application.

Commercial Availability and Purity Grades

Tris(trimethylsilyl) phosphite is commercially available from several major chemical suppliers, catering to a wide range of needs from research and development to industrial-scale production. The purity of the commercially available product varies, with grades typically determined by Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy. Higher purity grades are crucial for applications where contaminants could lead

to undesirable side reactions or negatively impact performance, such as in sensitive catalytic systems or high-performance batteries.

The following table summarizes the offerings from various commercial suppliers.

Supplier	Purity Grade	Analytical Method	CAS Number	Molecular Formula
Sigma-Aldrich	≥95.0%	GC	1795-31-9	C ₉ H ₂₇ O ₃ PSi ₃
TCI America	>95.0%	NMR	1795-31-9	C ₉ H ₂₇ O ₃ PSi ₃
Thermo Scientific	92%	GC	1795-31-9	C ₉ H ₂₇ O ₃ PSi ₃
MSE Supplies	95%	Not Specified	1795-31-9	C ₉ H ₂₇ O ₃ PSi ₃
Georganics	High Purity	Not Specified	1795-31-9	C ₉ H ₂₇ O ₃ PSi ₃

Physicochemical Properties

Tris(trimethylsilyl) phosphite is a colorless liquid under standard conditions.^[5] Its key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Weight	298.54 g/mol
Boiling Point	78-81 °C at 8 mmHg
Density	0.893 g/mL at 25 °C
Refractive Index	n _{20/D} 1.409
Form	Liquid

Experimental Protocols

Synthesis of High-Purity Tris(trimethylsilyl) phosphite

High-purity **Tris(trimethylsilyl) phosphite** can be synthesized through various methods. One common laboratory-scale synthesis involves the silylation of phosphorous acid. A patented

method capable of producing purities up to 99.8% involves the reaction of an alkali metal silicon alkoxide with a phosphorus halide.[6][7][8]

Method 1: Silylation of Phosphorous Acid[9]

- **Reactant Preparation:** Anhydrous phosphorous acid is prepared by repeated azeotropic evaporation of its solution in THF with dry benzene.
- **Silylation Reaction:** The dried phosphorous acid is reacted with an excess of chlorotrimethylsilane and an excess of triethylamine in a suitable solvent such as dimethoxyethane, toluene, or a mixture of Et₂O-THF.
- **Workup:** The solvent is evaporated, and the resulting residue, which contains a mixture of **Tris(trimethylsilyl) phosphite** and bis(trimethylsilyl) phosphonate, is subjected to further purification.
- **Purification:** The residue is heated with sodium metal at 140°C for 13-22 hours, followed by vacuum distillation (75°C at 20 mmHg) to yield pure **Tris(trimethylsilyl) phosphite**.[9]

Method 2: From Alkali Metal Silicon Alkoxide and Phosphorus Halide[8]

- **Reaction Setup:** An alkane or ether solvent (e.g., tetrahydrofuran) is chosen.
- **Reactant Addition:** An alkali metal silicon alkoxide (e.g., potassium trimethylsilanolate) and a phosphorus halide (e.g., phosphorus trichloride) are added to the solvent in a 1:1 molar ratio with vigorous stirring.[8]
- **Inorganic Salt Removal:** The resulting inorganic salt (e.g., KCl) is removed by filtration.
- **Purification:** The filtrate is subjected to reduced pressure distillation at 90°C/20 mmHg to obtain the final product with a purity that can exceed 99.6%.[8]

Application as an Electrolyte Additive in Lithium-Ion Batteries

Tris(trimethylsilyl) phosphite is a multifunctional electrolyte additive that improves the performance and lifespan of lithium-ion batteries, particularly those with high-nickel cathodes

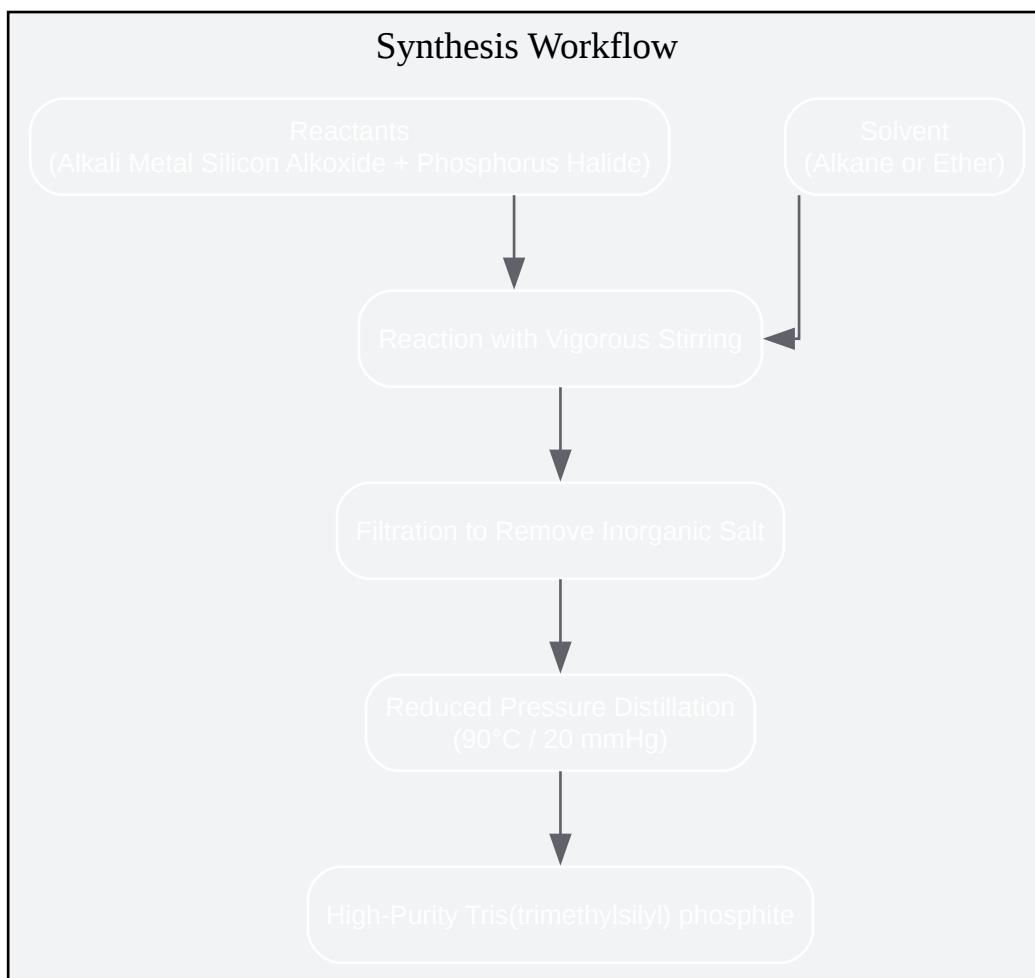
like NMC811 and silicon-graphite anodes.[2] It functions by scavenging harmful hydrofluoric acid (HF) and forming a stable protective layer on both the cathode (Cathode Electrolyte Interphase - CEI) and the anode (Solid Electrolyte Interphase - SEI).[3][10]

Experimental Protocol for Evaluating TMSPI in a Li-ion Battery

- Electrolyte Preparation: A baseline electrolyte, typically 1.0 M LiPF₆ in a mixture of ethylene carbonate (EC), ethyl methyl carbonate (EMC), and dimethyl carbonate (DMC), is prepared. The test electrolyte is prepared by adding a specific weight percentage (e.g., 2 wt%) of **Tris(trimethylsilyl) phosphite** to the baseline electrolyte.[2]
- Cell Assembly: Coin cells (e.g., NMC811/Li or NMC811/Si-Gr) are assembled in an argon-filled glovebox.
- Electrochemical Cycling: The cells are subjected to galvanostatic charge-discharge cycling at a specific C-rate (e.g., 0.1C) between defined voltage limits (e.g., 3.0 and 4.5 V).[2]
- Performance Analysis: The cycling performance, Coulombic efficiency, and capacity retention are monitored over numerous cycles to evaluate the effect of the TMSPI additive.
- Interphase Characterization: Post-cycling analysis of the electrodes using techniques like X-ray Photoelectron Spectroscopy (XPS) and Scanning Electron Microscopy (SEM) can be performed to characterize the composition and morphology of the SEI and CEI layers formed.

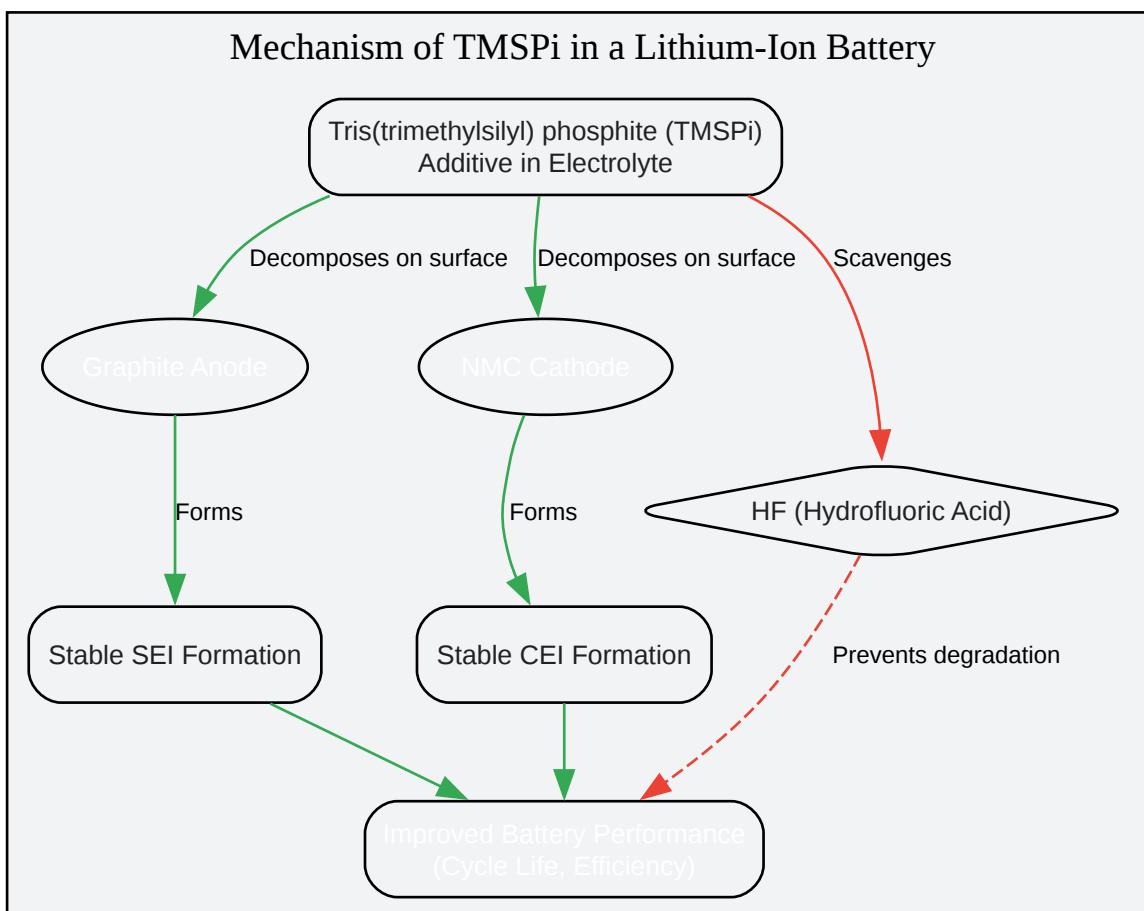
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **Tris(trimethylsilyl) phosphite** and its mechanism of action as a battery electrolyte additive.



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Caption: Synthesis workflow for high-purity **Tris(trimethylsilyl) phosphite**.



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